

The Chemical Crossroads: A Technical Guide to 4-Anilino-N-phenethylpiperidine (4-ANPP)

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Compound of Interest

Compound Name: 1-Phenethylpiperidin-4-amine

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Abstract

4-Anilino-N-phenethylpiperidine, commonly known as 4-ANPP or despropionyl fentanyl, is a compound of significant interest in forensic science, toxicology, and regulatory affairs. While structurally related to the potent synthetic opioid fentanyl, extensive research has demonstrated that 4-ANPP is pharmacologically inactive, exhibiting no significant psychoactive effects.^{[1][2]} Its primary relevance lies in its dual role as a direct chemical precursor in the illicit synthesis of fentanyl and its analogues, and as a minor metabolite of these same compounds.^{[2][3]} The presence of 4-ANPP in forensic samples serves as a critical marker for exposure to or the use of illicitly manufactured fentanyl. This technical guide provides a comprehensive overview of the chemical properties, synthesis, metabolism, and analytical detection of 4-ANPP.

Chemical and Physical Properties

4-ANPP is a synthetic compound characterized by a piperidine ring substituted with aniline and phenethyl groups.^[4] Its chemical and physical properties are crucial for its synthesis, extraction, and analytical identification.

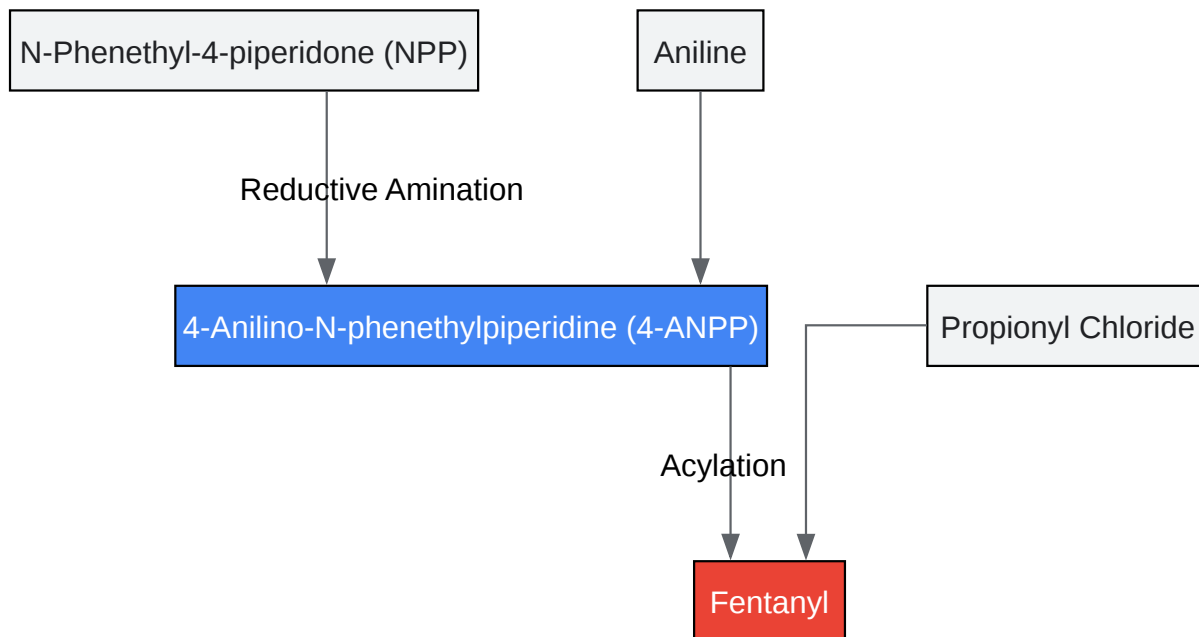
Property	Value	Reference(s)
IUPAC Name	N-Phenyl-1-(2-phenylethyl)piperidin-4-amine	[5]
Synonyms	Despropionyl fentanyl, ANPP	[5][6]
CAS Number	21409-26-7	[6]
Molecular Formula	C ₁₉ H ₂₄ N ₂	[6]
Molecular Weight	280.41 g/mol	[5]
Appearance	White to off-white crystalline solid	[4]
Solubility	Soluble in organic solvents such as acetonitrile, DMSO, and methanol.	[4][7]
logP (Octanol/Water)	3.806 (Calculated)	[8]
Water Solubility	-4.18 (log ₁₀ of solubility in mol/L, Calculated)	[8]

Role in Fentanyl Synthesis

4-ANPP is a key intermediate in several common clandestine synthesis routes for fentanyl, most notably the Siegfried and Gupta methods.[9] Its formation and subsequent conversion to fentanyl are critical steps in these illicit manufacturing processes.

Fentanyl Synthesis Pathway via the Siegfried Method

The Siegfried method involves a two-step process to produce fentanyl from N-phenethyl-4-piperidone (NPP), with 4-ANPP as the intermediate.



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Fentanyl Synthesis via the Siegfried Method.

Experimental Protocol: Acylation of 4-ANPP to Fentanyl

The final step in the Siegfried synthesis is the acylation of 4-ANPP. The following is a generalized protocol based on published methods.^{[9][10]}

Materials:

- 4-Anilino-N-phenethylpiperidine (4-ANPP)
- Propionyl chloride or propionic anhydride
- An inert solvent (e.g., dichloromethane, toluene)
- A base (e.g., pyridine, triethylamine) (optional, depending on the method)
- Hydrochloric acid (for salt formation)
- Sodium hydroxide solution

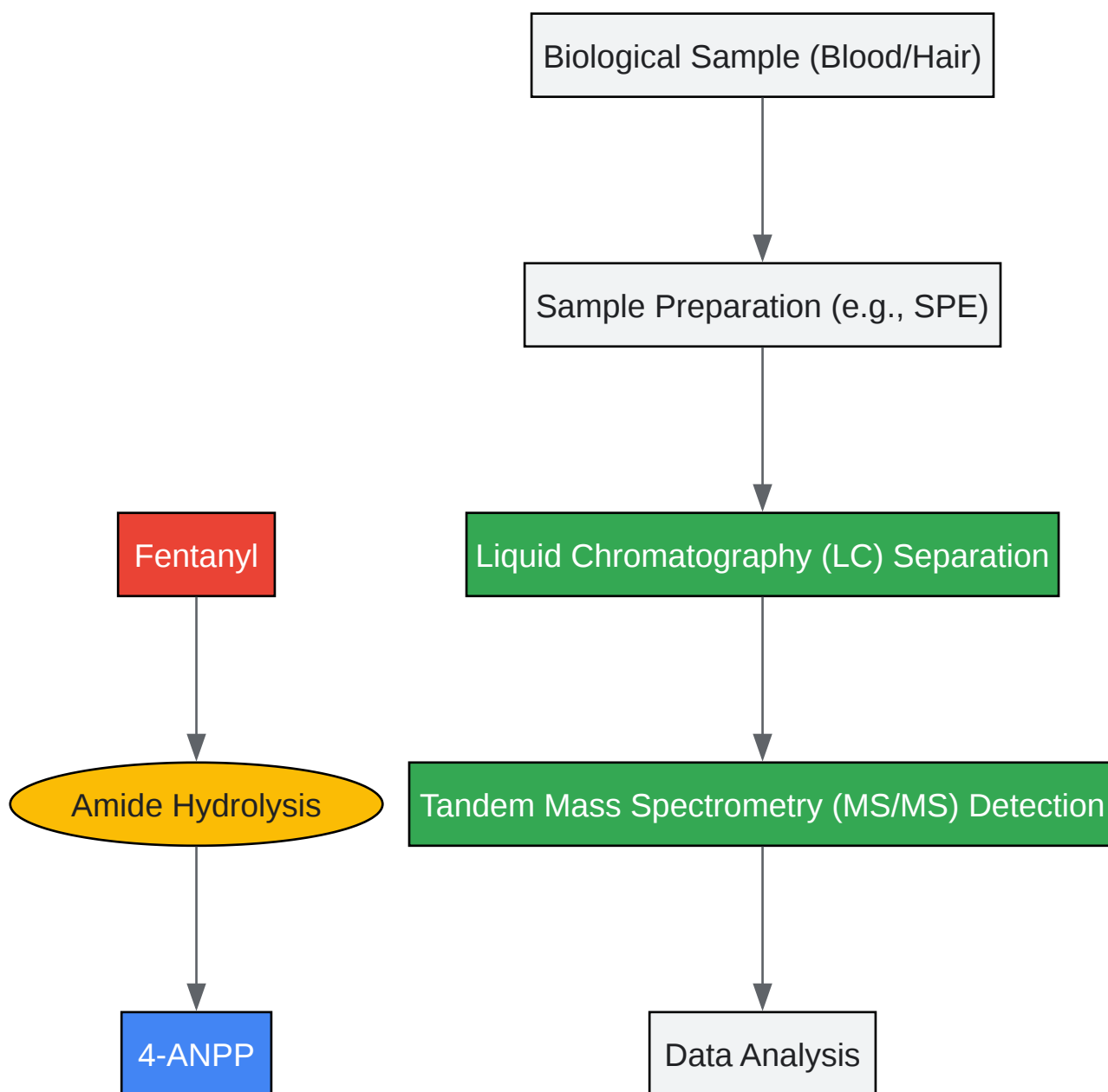
- Dichloromethane (for extraction)
- Water

Procedure:

- Dissolve 4-ANPP in an inert solvent such as dichloromethane.
- Slowly add propionyl chloride to the solution. The reaction can be exothermic.
- The hydrochloric acid generated can be trapped by the tertiary amine on the piperidine ring, leading to the formation of fentanyl hydrochloride.
- After the reaction is complete (typically monitored by TLC or GC-MS), the mixture is diluted with dichloromethane.
- The solution is then washed with an aqueous sodium hydroxide solution, followed by water, to neutralize any remaining acid and remove water-soluble impurities.
- The organic layer is separated, and the aqueous layer may be extracted again with dichloromethane to maximize yield.
- The combined organic phases are shaken with hydrochloric acid to precipitate fentanyl as the hydrochloride salt.
- The resulting fentanyl hydrochloride can be isolated by filtration and purified by recrystallization.

Metabolism of Fentanyl to 4-ANPP

4-ANPP is a minor metabolite of fentanyl and several of its analogues.^{[2][3]} It is formed through the hydrolysis of the amide bond. While the primary metabolic pathway for fentanyl is N-dealkylation to norfentanyl, catalyzed by CYP3A4 enzymes, the specific enzymes responsible for the amide hydrolysis to 4-ANPP are not as definitively established but it is a recognized biotransformation.^{[3][11]}



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References

- 1. Frontiers | Metabolic Pathways and Potencies of New Fentanyl Analogs [frontiersin.org]
- 2. axisfortox.com [axisfortox.com]
- 3. Metabolic Pathways and Potencies of New Fentanyl Analogs - PMC [pmc.ncbi.nlm.nih.gov]
- 4. CAS 21409-26-7: 4-Anilino-N-phenethylpiperidine (ANPP) [cymitquimica.com]
- 5. 4-ANPP - Wikipedia [en.wikipedia.org]
- 6. 4-Anilino-N-Phenethylpiperidine [webbook.nist.gov]
- 7. caymanchem.com [caymanchem.com]
- 8. 4-Anilino-N-Phenethylpiperidine (CAS 21409-26-7) - Chemical & Physical Properties by Cheméo [cheméo.com]
- 9. researchgate.net [researchgate.net]
- 10. Interrogation de Seconde Licence 2003-2004 [lcfi.ulg.ac.be]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [The Chemical Crossroads: A Technical Guide to 4-Anilino-N-phenethylpiperidine (4-ANPP)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1337405#understanding-the-pharmacology-of-4-anilino-n-phenethylpiperidine]

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